

Application Notes: Swiftlet Nest Extract in Cell Culture

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Compound of Interest

Compound Name: swallow protein

CAS No.: 147953-48-8

Cat. No.: B1175896

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Introduction

Edible bird's nest (EBN), derived from the saliva of swiftlets, has a long history of use in traditional Chinese medicine.[1][2] Recent scientific investigations have begun to elucidate the molecular mechanisms behind its purported health benefits, particularly its applications in cell culture for regenerative medicine and drug development. Composed primarily of glycoproteins, EBN also contains carbohydrates, amino acids, and mineral salts.[1][2] This document provides detailed application notes and protocols for researchers utilizing swiftlet nest extract (EBN) in cell culture experiments.

Cellular Effects of Swiftlet Nest Extract

EBN has been demonstrated to exert several beneficial effects on cultured cells, including:

- **Stimulation of Cell Proliferation:** EBN promotes the proliferation of various cell types, including human adipose-derived stem cells (hADSCs), human colonic adenocarcinoma cells (Caco-2), and 3T3 fibroblasts.[1][2][3] This mitogenic response is a key aspect of its potential in tissue regeneration.

- **Modulation of Inflammatory Responses:** Studies have shown that EBN can influence the production of cytokines. For instance, it has been observed to reduce the release of tumor necrosis factor-alpha (TNF- α) in RAW 264.7 macrophage cells.[3]
- **Anti-Senescence Effects:** EBN extract has been shown to reduce the expression of senescence markers in bone marrow mesenchymal stem cells (BMMSCs), suggesting its potential in anti-aging research.[4]
- **Immunomodulatory Activity:** EBN can stimulate the proliferation and activation of B-cells and enhance antibody secretion, indicating its role in modulating the immune system.[5][6]

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the effects of swiftlet nest extract in cell culture.

Table 1: Effect of Swiftlet Nest Extract on Cell Proliferation

Cell Line	EBN Concentration	Incubation Time	Observed Effect	Reference
Human Adipose-Derived Stem Cells (hADSCs)	2,000 ppm	60 hours	Strong promotion of proliferation	[2]
Caco-2 (human colonic adenocarcinoma)	Not specified	Not specified	115% proliferation (Brand X1)	[3]
Caco-2 (human colonic adenocarcinoma)	Not specified	Not specified	84% proliferation (Brand Y1)	[3]
Caco-2 (human colonic adenocarcinoma)	Not specified	Not specified	35-91% proliferation (unprocessed EBN)	[3]
Bone Marrow Mesenchymal Stem Cells (P5)	200 ppm	Not specified	27.6% reduction in population doubling time	[4]

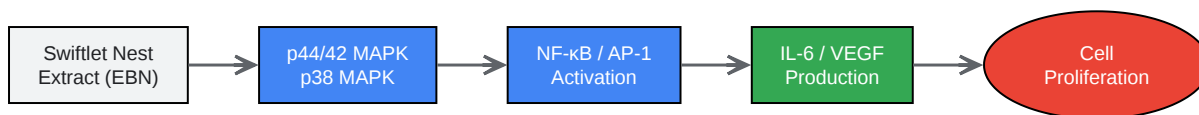
Table 2: Effect of Swiftlet Nest Extract on Cytokine Release

Cell Line	EBN Concentration	Observed Effect	Reference
RAW 264.7 (macrophage)	Not specified	43% reduction in TNF- α (Brand Y1)	[3]
RAW 264.7 (macrophage)	Not specified	24-32% reduction in TNF- α (unprocessed EBN)	[3]

Signaling Pathways and Experimental Workflows

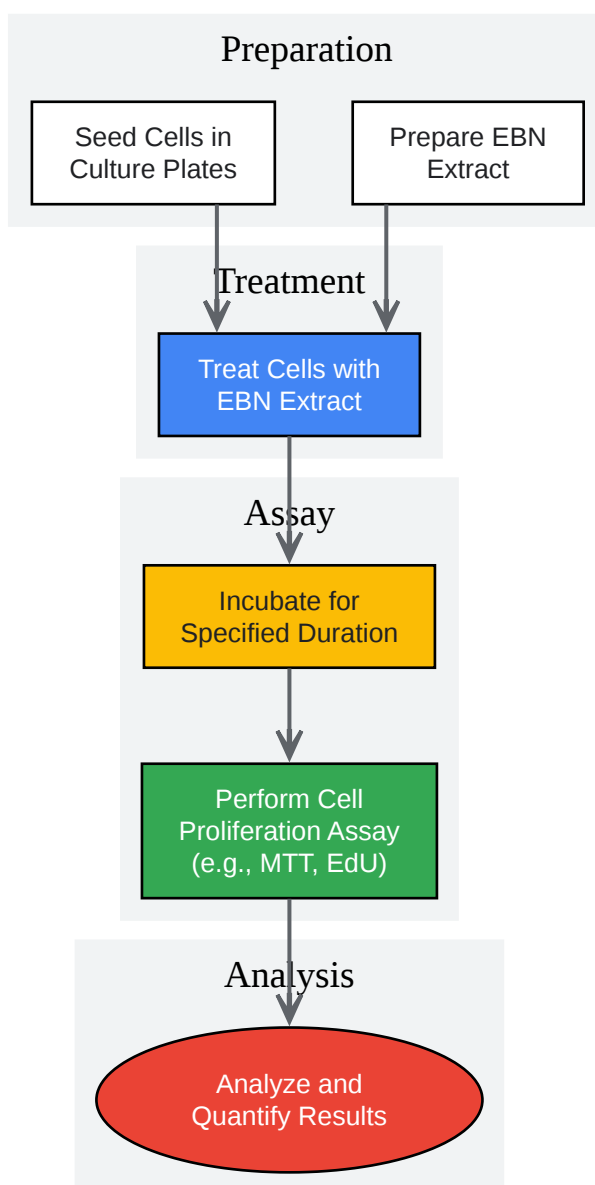
The effects of EBN on cell proliferation are mediated by specific signaling pathways. The diagrams below, generated using Graphviz, illustrate these pathways and a general

experimental workflow for assessing cell proliferation.



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EBN-induced cell proliferation signaling pathway.



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General workflow for cell proliferation experiments.

Experimental Protocols

Protocol 1: Preparation of Swiftlet Nest Extract (EBN)

This protocol is based on the method described for preparing EBN for cell culture experiments.

[2]

Materials:

- Edible bird's nest (EBN)
- Distilled water
- Protamex (enzyme)
- Centrifuge
- Ultrafiltration system (3,000 Da cut-off membrane)
- Drying oven
- Grinder

Procedure:

- Dry the raw EBN at 50°C for 24 hours.
- Grind the dried EBN into a powder.
- Suspend the ground EBN in distilled water and maintain at 50°C for 30 minutes.
- Add Protamex to a final concentration of 1% (w/v) and incubate at 50°C for 24 hours.
- Inactivate the enzyme by heating the suspension at 100°C for 15 minutes.
- Centrifuge the suspension at 3,000 x g for 20 minutes.

- Collect the supernatant and perform ultrafiltration using a 3,000 Da cut-off membrane.
- The filtrate is the ready-to-use EBN extract (EBNE). Store at -20°C or -80°C for long-term use.

Protocol 2: Cell Proliferation Assay using EdU

This protocol details the measurement of cell proliferation using the Click-iT™ EdU Cytometry Assay Kit, as described in the study on hADSCs.[2]

Materials:

- Human adipose-derived stem cells (hADSCs)
- MesenPRO RS™ medium with Growth supplement
- 60 mm cell culture dishes
- Swiftlet Nest Extract (EBNE)
- Click-iT™ EdU Cytometry Assay Kit (containing EdU, 4% paraformaldehyde, Triton® X-100, and detection reagents)
- Flow cytometer

Procedure:

- Seed 1×10^5 hADSCs per 60 mm dish and incubate overnight.
- Treat the cells with 2,000 ppm EBNE in serum-free medium for 60 hours.
- Add EdU to a final concentration of 10 μ M and incubate for 3 hours.
- Harvest the cells and fix with 4% paraformaldehyde for 15 minutes.
- Permeabilize the cells with Triton® X-100 solution for 5 minutes at room temperature.
- Perform the Click-iT® reaction according to the manufacturer's instructions to label the EdU-incorporated DNA.

- Analyze the cells by flow cytometry to quantify the percentage of proliferating cells.

Protocol 3: Assessment of TNF- α Release

This protocol is a general guide for assessing the effect of EBN on TNF- α release from macrophage cells, based on the principles of the study using RAW 264.7 cells.[3]

Materials:

- RAW 264.7 macrophage cells
- Appropriate cell culture medium (e.g., DMEM with 10% FBS)
- Lipopolysaccharide (LPS)
- Swiftlet Nest Extract (EBN)
- TNF- α ELISA kit

Procedure:

- Seed RAW 264.7 cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of EBN for a specified period (e.g., 2 hours).
- Stimulate the cells with LPS (e.g., 1 μ g/mL) to induce TNF- α production for a defined time (e.g., 24 hours). Include control wells with no EBN and/or no LPS.
- Collect the cell culture supernatant.
- Quantify the concentration of TNF- α in the supernatant using a commercial ELISA kit, following the manufacturer's instructions.
- Normalize the TNF- α levels to the total protein concentration or cell number to account for any cytotoxic effects of the treatments.

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